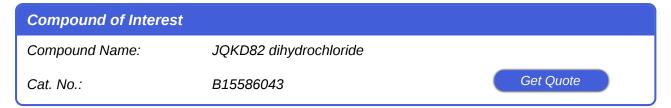


Preparing JQKD82 Dihydrochloride Stock Solutions: An Application Note and Protocol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

JQKD82 dihydrochloride is a potent, cell-permeable, and selective inhibitor of lysine demethylase 5 (KDM5).[1][2][3] As a prodrug, it delivers the active binding molecule, KDM5-C49, which effectively blocks KDM5 function.[2][4] This inhibition leads to an increase in histone H3 lysine 4 trimethylation (H3K4me3) and a paradoxical suppression of downstream MYC-driven transcriptional output, making it a valuable tool for research in areas such as multiple myeloma.[1][2][4] Proper preparation of JQKD82 dihydrochloride stock solutions is critical for ensuring experimental reproducibility and accuracy. This document provides detailed protocols for the preparation, storage, and handling of JQKD82 dihydrochloride stock solutions.

Chemical and Physical Properties

JQKD82 dihydrochloride is a solid substance with the following properties:



Property	Value	Reference
Chemical Name	2,4-Diisopropoxyphenyl 2-(((2- ((2-(dimethylamino)ethyl) (ethyl)amino)-2- oxoethyl)amino)methyl)isonicot inate dihydrochloride	
Molecular Formula	C27H40N4O5 · 2HCl	[2][3]
Molecular Weight	573.55 g/mol	[2]
CAS Number	2863635-05-4	[1][2][3]
Purity	≥98% (HPLC)	[3]

Solubility

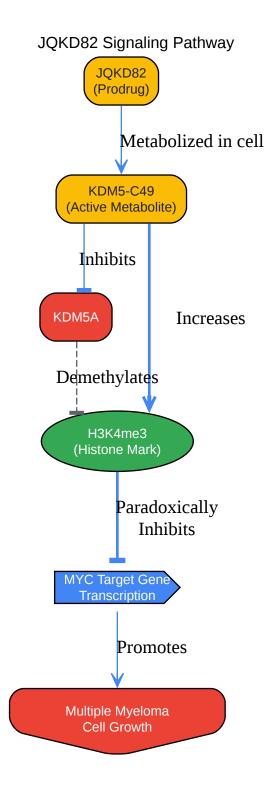
The solubility of **JQKD82 dihydrochloride** in various solvents is a key factor in the preparation of stock solutions.

Solvent	Solubility	Solubility Reference	
DMSO	≥50 mM	[3]	
Water	Soluble	[2]	
Ethanol (EtOH)	Soluble	[2]	
PBS (pH 7.2)	≥10 mg/mL	[5]	

Signaling Pathway of JQKD82

JQKD82 acts as a selective inhibitor of the KDM5 family of histone demethylases, with a preference for KDM5A.[6] KDM5A typically removes methyl groups from H3K4me3, a histone mark associated with active gene transcription.[4][6] By inhibiting KDM5A, JQKD82 leads to an accumulation of H3K4me3.[1][7] This hypermethylation, contrary to what might be expected, results in the downregulation of MYC target genes and a reduction in RNA Polymerase II (RNAPII) phosphorylation, ultimately suppressing the growth of cancer cells, such as those in multiple myeloma.[4][6]





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Figure 1: JQKD82 inhibits KDM5A, increasing H3K4me3 and suppressing MYC-driven transcription.



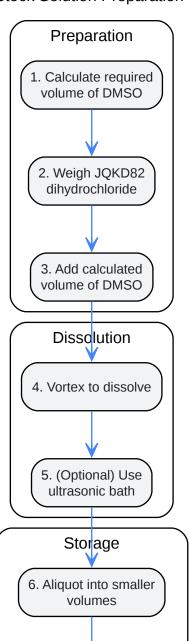
Experimental Protocols Materials

- JQKD82 dihydrochloride powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile, nuclease-free water
- Ethanol (EtOH), absolute
- Phosphate-buffered saline (PBS), pH 7.2
- Sterile microcentrifuge tubes or vials
- · Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Ultrasonic bath

Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO, a common solvent for this compound.





JQKD82 Stock Solution Preparation Workflow

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7. Store at -20°C or -80°C

Figure 2: Workflow for the preparation and storage of a **JQKD82 dihydrochloride** stock solution.



Step-by-Step Procedure:

- Calculate the required volume of DMSO. Use the following formula:
 - Volume (L) = Mass (g) / (Molecular Weight (g/mol) x Concentration (mol/L))
 - For example, to prepare a 10 mM stock solution from 1 mg of JQKD82 dihydrochloride:
 - Mass = 0.001 g
 - Molecular Weight = 573.55 g/mol
 - Concentration = 0.010 mol/L
 - Volume (L) = $0.001 / (573.55 \times 0.010) = 0.0001743 L = 174.3 \mu L$
 - Note: Batch-specific molecular weights may vary slightly. Always refer to the Certificate of Analysis for the most accurate value.[8]
- Weigh the JQKD82 dihydrochloride. Carefully weigh the desired amount of JQKD82 dihydrochloride powder in a sterile microcentrifuge tube or vial.
- Add the calculated volume of DMSO. Using a calibrated pipette, add the calculated volume
 of anhydrous DMSO to the tube containing the JQKD82 dihydrochloride powder.
- Dissolve the compound. Close the tube tightly and vortex thoroughly until the powder is completely dissolved. The solution should be clear.
- (Optional) Aid dissolution with sonication. If the compound does not dissolve readily, brief sonication in an ultrasonic bath may be helpful.[9]
- Aliquot the stock solution. To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the stock solution. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[10][11] Ensure the tubes are tightly sealed to prevent moisture absorption.



Reconstitution for In Vivo Studies

For in vivo experiments, **JQKD82 dihydrochloride** can be formulated in various vehicles. A common formulation involves a multi-component solvent system.

Vehicle Component	Percentage
DMSO	10%
PEG300	40%
Tween-80	5%
Saline	45%

Source:[9]

To prepare this formulation, add each solvent sequentially, ensuring the solution is clear after each addition.[9]

Stability and Storage Summary

Proper storage is crucial for maintaining the stability and activity of JQKD82 dihydrochloride.

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	Long-term (months to years)	[3][8][11]
4°C	Short-term (days to weeks)	[8]	
In Solvent	-80°C	Up to 6 months	[10][11]
-20°C	Up to 1 month	[10][11]	

Important Considerations:



- JQKD82 dihydrochloride is shipped at room temperature and is stable for several weeks under these conditions.[8]
- For long-term storage of the solid compound, keep it in a dry, dark place.[8]
- When preparing stock solutions, use anhydrous solvents to prevent hydrolysis.
- Avoid repeated freeze-thaw cycles of stock solutions.[10][11]

By following these guidelines, researchers can ensure the integrity and efficacy of **JQKD82 dihydrochloride** in their experiments, leading to more reliable and reproducible results.

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